

In-Depth Technical Guide to Cy7-dise(diso3)

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Compound of Interest

Compound Name: Cy7 dise(diso3)

Cat. No.: B3302398

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the structure, properties, and applications of Cy7-dise(diso3), a near-infrared (NIR) fluorescent dye. This bifunctional labeling reagent is critical for a variety of applications in biological imaging and detection.

Core Structure and Properties

Cy7-dise(diso3), systematically known as diSulfo-Cy7-bis-N-hydroxysuccinimidyl (NHS) ester, is a water-soluble cyanine dye. Its core structure consists of two indolenine rings linked by a heptamethine chain. The defining features of this molecule are the two sulfonate (SO₃) groups that impart hydrophilicity and the two N-hydroxysuccinimidyl ester functional groups that allow for covalent conjugation to primary amines on biomolecules.

Physicochemical and Spectral Properties

The key quantitative properties of diSulfo-Cy7-bis NHS ester are summarized in the table below, providing a basis for experimental design and comparison with other fluorophores.

Property	Value	Reference(s)
Molecular Formula	C50H57KN4O14S2	[1][2]
Molecular Weight	1041.3 g/mol	[1]
Excitation Maximum (λ_{ex})	750 nm	[1][2]
Emission Maximum (λ_{em})	773 nm	[1][2]
Extinction Coefficient	240,600 M ⁻¹ cm ⁻¹	[1][2]
Fluorescence Quantum Yield	0.24	[1][3]
Solubility	Good in water, DMSO, and DMF	[1][2]

Experimental Protocols

The following is a detailed protocol for the covalent labeling of proteins, such as antibodies, with Cy7-dise(diso3). This protocol is a synthesis of methodologies provided by various suppliers and should be optimized for specific proteins and applications.[4]

Materials

- Protein solution (2-10 mg/mL in amine-free buffer, e.g., PBS at pH 7.2-7.4)
- diSulfo-Cy7-bis NHS ester
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- 1 M Sodium Bicarbonate buffer (pH 8.5-9.0)
- Gel filtration column (e.g., Sephadex G-25) or other desalting column
- Phosphate Buffered Saline (PBS), pH 7.2-7.4

Procedure

- Protein Preparation:

- Ensure the protein solution is free of amine-containing substances like Tris or glycine, and stabilizers like BSA.[5]
- If necessary, dialyze the protein against 1X PBS.
- Adjust the protein concentration to 2-10 mg/mL.[6]
- Adjust the pH of the protein solution to 8.5 ± 0.5 by adding 1 M sodium bicarbonate buffer. [4]
- Dye Preparation:
 - Immediately before use, dissolve the diSulfo-Cy7-bis NHS ester in anhydrous DMSO or DMF to a concentration of 10 mg/mL.[7] Vortex to ensure complete dissolution.
- Conjugation Reaction:
 - A starting point for optimization is a 10:1 molar ratio of dye to protein.[4] This ratio may need to be adjusted depending on the specific protein.
 - Slowly add the calculated volume of the dye solution to the protein solution while gently vortexing.
 - Incubate the reaction for 1 hour at room temperature with continuous stirring or rotation, protected from light.[5][7]
- Purification of the Conjugate:
 - Prepare a gel filtration column according to the manufacturer's instructions.
 - Apply the reaction mixture to the column to separate the labeled protein from the unreacted dye.
 - Elute with PBS and collect the fractions containing the protein-dye conjugate.
 - Combine the fractions with the highest protein concentration.
- Determination of Degree of Labeling (DOL) (Optional but Recommended):

- Measure the absorbance of the conjugate solution at 280 nm (A280) and 750 nm (A750).
- The DOL can be calculated using the Beer-Lambert law and the extinction coefficients of the protein and the dye.
- Storage:
 - Store the purified conjugate at 4°C for short-term storage or at -20°C for long-term storage.[5] For long-term storage, consider adding a cryoprotectant and aliquoting to avoid freeze-thaw cycles.

Visualizations

Experimental Workflow for Protein Labeling

The following diagram illustrates the general workflow for labeling a protein with Cy7-dise(diso3).

Protein Labeling Workflow

Amine Reaction Signaling Pathway

The fundamental reaction involves the N-hydroxysuccinimidyl ester reacting with a primary amine on a biomolecule to form a stable amide bond.

NHS Ester Amine Reaction

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